

# Personal protective equipment for handling 5-Feruloylquinic acid

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## Compound of Interest

Compound Name: 5-Feruloylquinic acid

Cat. No.: B3025668

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## Essential Safety and Handling Guide for 5-Feruloylquinic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-Feruloylquinic acid**. Following these procedures will help ensure personal safety and proper management of this chemical in a laboratory setting.

## Chemical and Physical Properties

A summary of the key quantitative data for **5-Feruloylquinic acid** is presented below for easy reference.

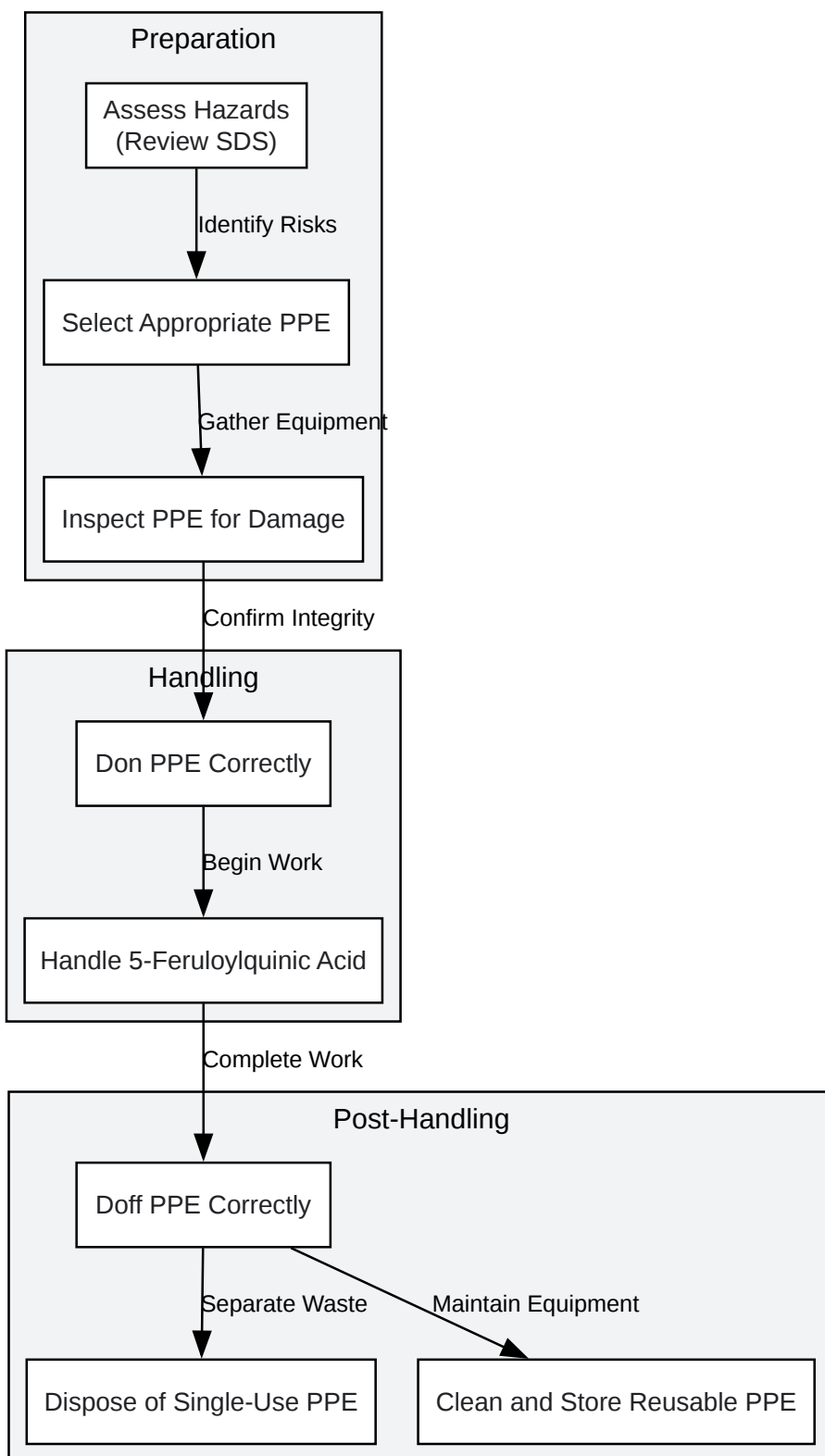
Property	Value
CAS Number	40242-06-6
Molecular Formula	C <sub>17</sub> H <sub>20</sub> O <sub>9</sub>
Molecular Weight	368.3 g/mol
Appearance	Solid
Storage Temperature	-20°C[1][2]
Stability	≥ 4 years at -20°C[1]
Solubility	DMF: 30 mg/mL, DMSO: 30 mg/mL, PBS (pH 7.2): 20 mg/mL[1]

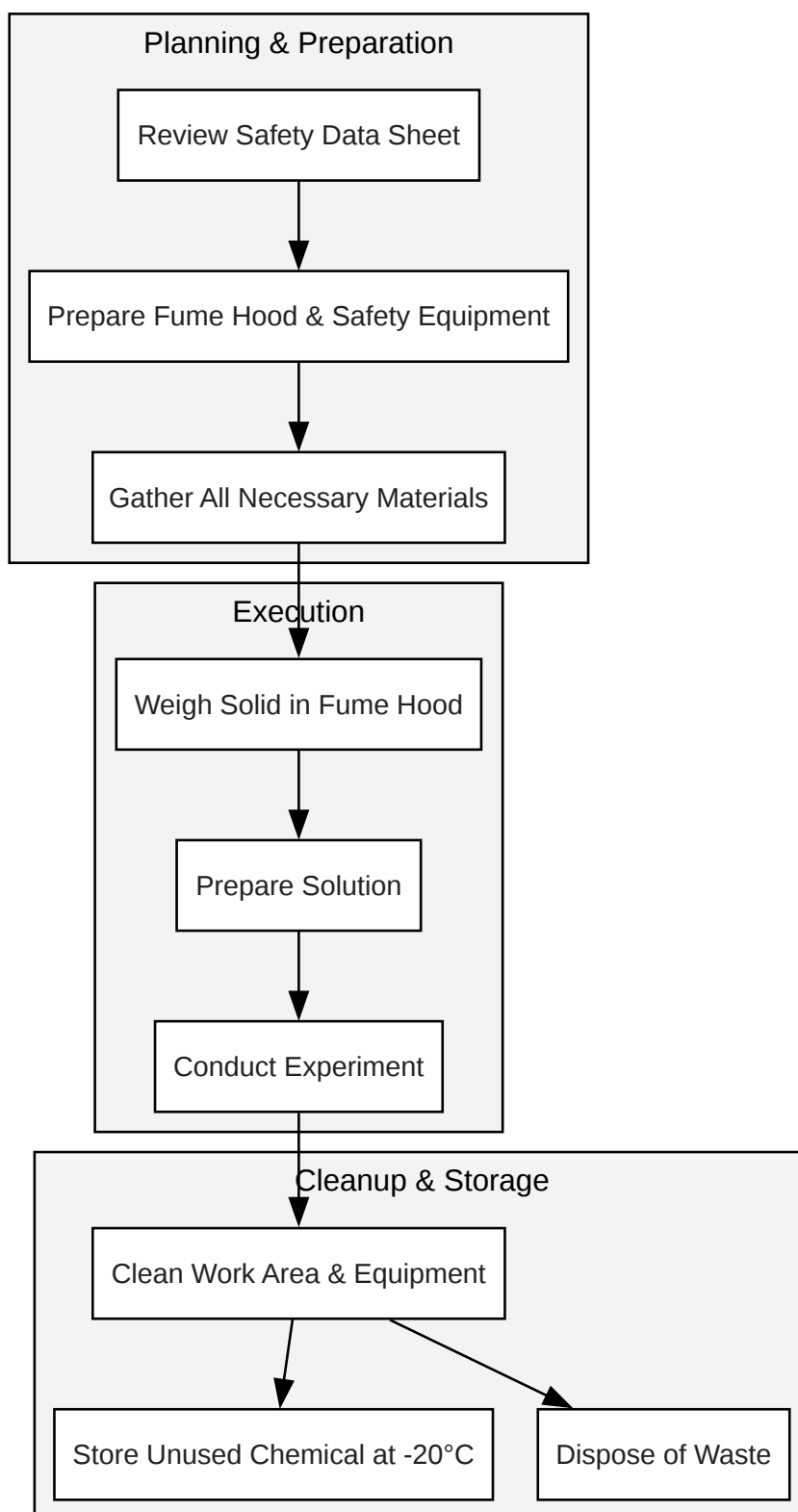
## Personal Protective Equipment (PPE)

When handling **5-Feruloylquinic acid**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure safety. The following PPE is recommended:

- **Eye Protection:** Wear chemical safety goggles or a face shield that provides protection against splashes.[3]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or rubber, are required. Always inspect gloves for any signs of degradation or punctures before use.
- **Body Protection:** A laboratory coat or a long-sleeved overall is mandatory to protect the skin. For tasks with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a respirator should be used. Work in a well-ventilated area, preferably within a fume hood.

The workflow for selecting and using PPE is outlined in the diagram below.





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## References

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- 2. glpbio.com [glpbio.com]
- 3. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
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